

An In-depth Technical Guide to Isopentyl Octanoate: Chemical Properties and Structure

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Compound of Interest

Compound Name: *Isopentyl octanoate*

Cat. No.: *B1206500*

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Abstract

Isopentyl octanoate (also known as isoamyl octanoate) is a fatty acid ester with the chemical formula $C_{13}H_{26}O_2$. It is formed from the condensation of isopentyl alcohol and octanoic acid. Characterized by its distinct fruity aroma, this compound is utilized as a flavoring agent in the food and beverage industry and as a fragrance ingredient in cosmetics and personal care products.[1][2] This technical guide provides a comprehensive overview of its chemical structure, physicochemical properties, a representative synthesis protocol, and relevant safety information.

Chemical Structure and Identifiers

Isopentyl octanoate is the ester resulting from the formal condensation of the hydroxyl group of isopentyl alcohol (3-methyl-1-butanol) with the carboxyl group of octanoic acid (caprylic acid).[3]

Table 1: Chemical Identifiers for Isopentyl Octanoate

Identifier	Value	Reference
IUPAC Name	3-methylbutyl octanoate	[3][4]
Synonyms	Isopentyl octanoate, Isoamyl octanoate, Isoamyl caprylate	[2][3][4][5][6]
CAS Number	2035-99-6	[2][3][4][6]
Molecular Formula	C ₁₃ H ₂₆ O ₂	[3][4][6][7][8]
SMILES	<chem>CCCCCCCC(=O)OCCC(C)C</chem>	[3][8]
InChI	InChI=1S/C13H26O2/c1-4-5-6-7-8-9-13(14)15-11-10-12(2)3/h12H,4-11H2,1-3H3	[3][4][7][8]
InChIKey	XKWSWANXMRXDES-UHFFFAOYSA-N	[3][4][8]

Physicochemical Properties

Isopentyl octanoate is a colorless liquid at room temperature with a characteristic sweet, fruity odor reminiscent of pineapple and coconut.[1] It is largely insoluble in water but soluble in organic solvents like ethanol and fixed oils.[1][3]

Table 2: Physicochemical Data for Isopentyl Octanoate

Property	Value	Unit	Reference
Molecular Weight	214.34	g/mol	[3][4][6][7]
Appearance	Colorless clear liquid	-	[1][2]
Boiling Point	267.0 - 268.0	°C (at 760 mmHg)	[1][3]
Density	0.855 - 0.861	g/cm ³ (at 25 °C)	[1]
Refractive Index	1.425 - 1.429	-	[3]
Flash Point	> 110	°C	[1]
Water Solubility	1.309	mg/L (at 25 °C, est.)	[1]
Solubility	Soluble in alcohol and fixed oils; insoluble in glycerin	-	[1][3]

Experimental Protocols: Synthesis via Fischer Esterification

The most common laboratory and industrial synthesis of **isopentyl octanoate** is through the Fischer esterification of isopentyl alcohol with octanoic acid, using a strong acid catalyst.

Methodology

- **Reaction Setup:** To a round-bottom flask equipped with a reflux condenser and a Dean-Stark apparatus, add octanoic acid (1.0 molar equivalent) and isopentyl alcohol (1.2-1.5 molar equivalents). Toluene can be added as an azeotropic solvent to facilitate water removal.
- **Catalyst Addition:** Carefully and slowly add a catalytic amount of concentrated sulfuric acid (e.g., 0.05 molar equivalents) to the reaction mixture while stirring.
- **Reflux:** Heat the mixture to reflux. The water produced during the reaction will be collected in the Dean-Stark trap, driving the equilibrium towards the formation of the ester. The reaction progress can be monitored by Thin-Layer Chromatography (TLC) or Gas Chromatography (GC).

- **Work-up:** Once the reaction is complete (typically after 1-4 hours), allow the mixture to cool to room temperature. Transfer the mixture to a separatory funnel.
- **Neutralization and Washing:** Wash the organic layer sequentially with water, a saturated sodium bicarbonate solution (to neutralize the acid catalyst and any unreacted octanoic acid - Caution: CO₂ evolution), and finally with a saturated brine solution.
- **Drying:** Dry the separated organic layer over an anhydrous drying agent such as anhydrous magnesium sulfate or sodium sulfate.
- **Purification:** Filter off the drying agent and remove the solvent (if used) by rotary evaporation. The crude **isopentyl octanoate** can be further purified by vacuum distillation to yield the final, high-purity product.

Safety and Hazard Information

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **isopentyl octanoate** is classified with the following hazards:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.^[7]

Precautionary Measures: Standard laboratory safety protocols should be followed. This includes the use of personal protective equipment (PPE) such as safety glasses, gloves, and a lab coat. All procedures should be conducted in a well-ventilated area or a chemical fume hood.

Visualization

Chemical Structure of Isopentyl Octanoate

The following diagram illustrates the molecular structure of **isopentyl octanoate**.

Caption: 2D structure of **isopentyl octanoate** (3-methylbutyl octanoate).

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